

Application Notes and Protocols: Preparation of NVP-DKY709 Stock Solution in DMSO

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Compound of Interest

Compound Name: *Nvp-dky709*

Cat. No.: *B10830234*

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Introduction

NVP-DKY709 is a first-in-class, orally active, and selective molecular glue degrader that targets the Ikaros family zinc finger 2 (IKZF2), also known as Helios.^{[1][2][3]} It operates by binding to the Cereblon (CRBN) E3 ubiquitin ligase complex, inducing the recruitment and subsequent proteasomal degradation of IKZF2.^{[4][5]} Notably, **NVP-DKY709** spares other Ikaros family members such as IKZF1 and IKZF3 from degradation.^{[5][6][7]} The IKZF2 transcription factor is critical for maintaining the function and stability of regulatory T cells (Tregs), which can suppress anti-tumor immune responses.^{[1][4][8][9]} By degrading IKZF2, **NVP-DKY709** reduces the suppressive activity of Tregs, thereby enhancing the body's immune response against malignant tumors.^{[8][9]} These application notes provide detailed protocols for the preparation, storage, and handling of **NVP-DKY709** stock solutions in Dimethyl Sulfoxide (DMSO) for research purposes.

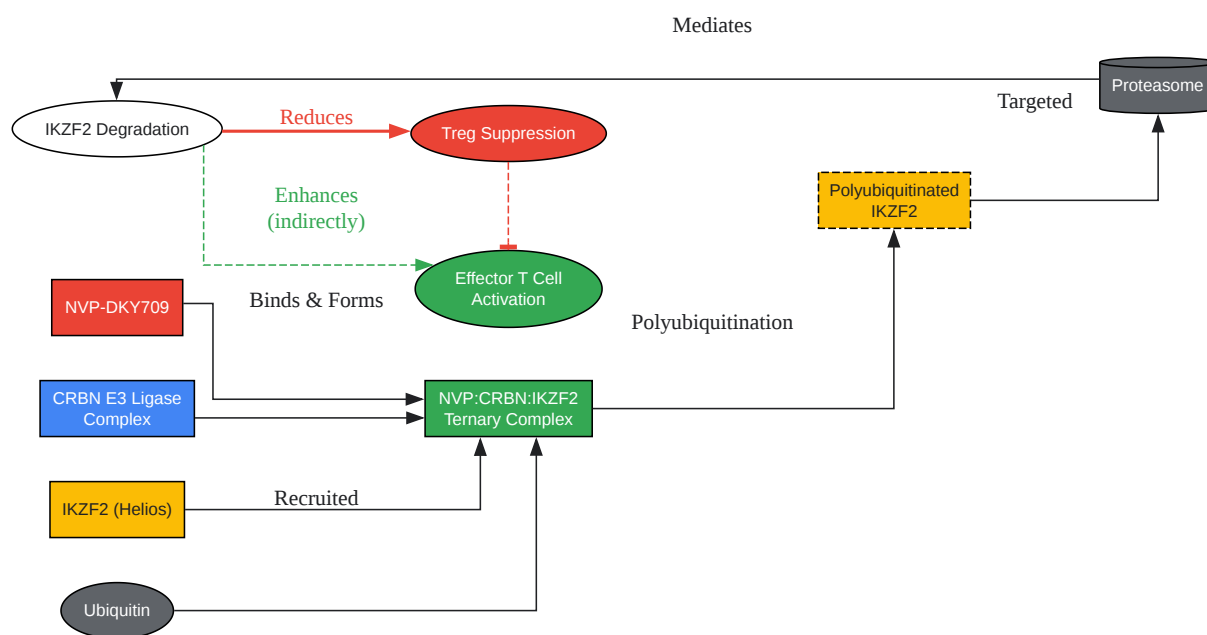
Physicochemical Properties of NVP-DKY709

A summary of the key physicochemical properties of **NVP-DKY709** is provided below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	References
Molecular Formula	C ₂₅ H ₂₇ N ₃ O ₃	[1] [2] [4] [10]
Molecular Weight	417.50 g/mol	[1] [2] [4] [11]
CAS Number	2291360-73-9	[1] [2] [4]
Appearance	White to off-white or light yellow solid powder	[1] [2]
Solubility in DMSO	≥ 10 mg/mL; up to 16.67 mg/mL (39.93 mM)	[2] [4] [11]

Mechanism of Action: IKZF2 Degradation Pathway

NVP-DKY709 functions as a molecular glue to induce the degradation of IKZF2. The compound binds to the CRBN E3 ligase complex, altering its surface to recognize IKZF2 as a new substrate. This leads to the ubiquitination and subsequent degradation of IKZF2 by the proteasome, ultimately reducing the immunosuppressive function of Treg cells.



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NVP-DKY709 mediated degradation of IKZF2 and its effect on T cells.

Experimental Protocols

Materials and Equipment

- **NVP-DKY709** solid powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

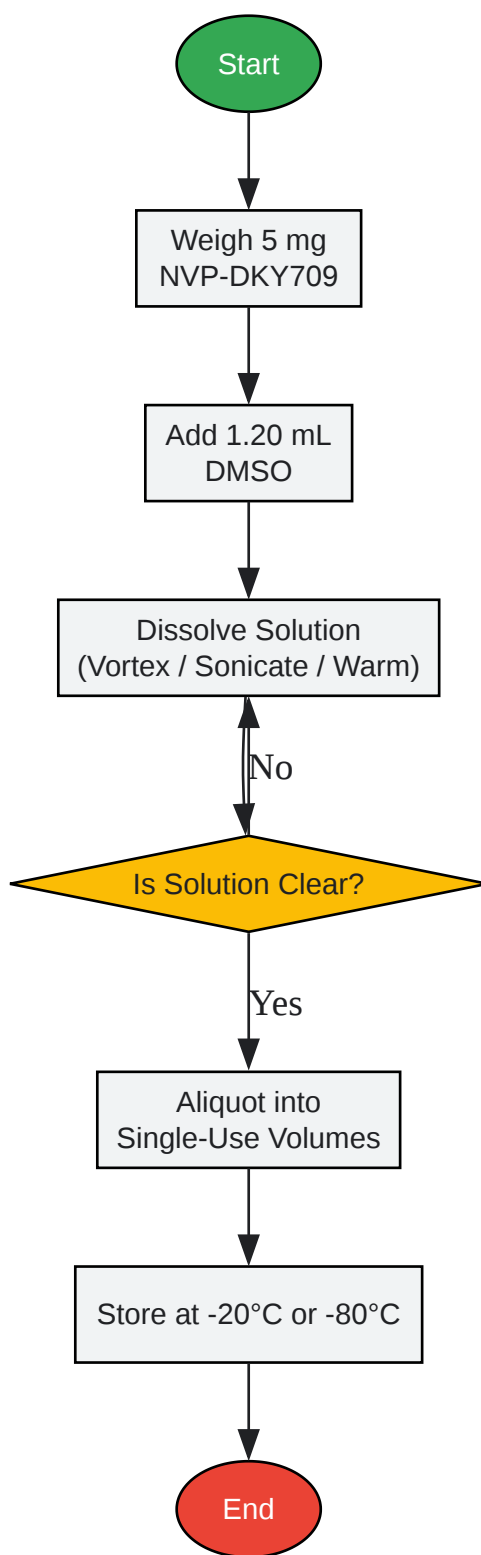
- Vortex mixer
- Bath sonicator or water bath (for warming)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM NVP-DKY709 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

- Preparation: Before starting, ensure the **NVP-DKY709** powder has equilibrated to room temperature to prevent condensation.
- Weighing: Accurately weigh 5 mg of **NVP-DKY709** powder and transfer it to a sterile vial.
- Calculation of DMSO Volume:
 - Molecular Weight (MW) of **NVP-DKY709** = 417.5 g/mol
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{MW (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 417.5 \text{ g/mol}) = 0.0011976 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 1197.6 \mu\text{L (or 1.20 mL)}$ [\[4\]](#)
- Dissolution: Add 1.20 mL of high-quality DMSO to the vial containing the **NVP-DKY709** powder.[\[4\]](#)
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, sonicate the vial in a bath sonicator or warm it in a water bath at up to 60°C for 5-10 minutes to aid dissolution.[\[2\]](#)[\[11\]](#) Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This practice is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[\[4\]](#)
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[11\]](#)



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Workflow for preparing **NVP-DKY709** stock solution.

Stock Solution Calculation Quick Reference

To facilitate the preparation of various stock concentrations, the following table provides the required volume of DMSO for different starting masses of **NVP-DKY709**.

Desired Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	2.395 mL	11.976 mL	23.952 mL
5 mM	0.479 mL	2.395 mL	4.790 mL
10 mM	0.240 mL	1.198 mL	2.395 mL

Table adapted from
MedchemExpress and
calculated based on a
molecular weight of
417.50 g/mol .[\[2\]](#)[\[11\]](#)

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **NVP-DKY709**.

Form	Storage Temperature	Duration	References
Solid Powder	-20°C	3 years	[1] [2]
4°C	2 years	[1]	
In DMSO	-20°C	1 month	[2] [11]
-80°C	6 months	[2] [11]	

Note: Always use freshly prepared working solutions for in vivo experiments on the day of use.
[\[2\]](#) It is recommended to avoid repeated freeze-thaw cycles of the DMSO stock solution.[\[4\]](#)

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